

Long-term storage and stability of Dioxopromethazine hydrochloride powder

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Compound of Interest

Compound Name: *Dioxopromethazine hydrochloride*

Cat. No.: *B10775550*

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Technical Support Center: Dioxopromethazine Hydrochloride Powder

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage and stability of **Dioxopromethazine hydrochloride** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Dioxopromethazine hydrochloride** powder?

A1: **Dioxopromethazine hydrochloride** powder should be stored in a well-closed, light-resistant container in a cool, dry place. The recommended storage temperature is in a refrigerator.[1] For solutions, storage at -20°C is recommended for up to one month, and at -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.[2]

Q2: Is **Dioxopromethazine hydrochloride** powder sensitive to light?

A2: Yes. Studies on aqueous solutions of dioxopromethazine have shown it to be unstable when exposed to direct sunlight.[3] Although solid-state stability is generally higher, it is crucial to protect the powder from light to prevent photodegradation. Storage in amber or opaque containers is highly recommended.

Q3: What is the physical appearance of stable **Dioxopromethazine hydrochloride** powder?

A3: Stable **Dioxopromethazine hydrochloride** is typically a white to off-white or yellowish crystalline powder.[4][5] Any significant change in color, such as browning, may indicate degradation.

Q4: Is **Dioxopromethazine hydrochloride** powder hygroscopic?

A4: While specific data on the hygroscopicity of **Dioxopromethazine hydrochloride** is limited, hydrochloride salts of pharmaceutical compounds can be susceptible to moisture uptake.[6][7] Absorption of moisture can lead to physical changes like caking and may accelerate chemical degradation.[8] Therefore, it is essential to store the powder in a dry environment.

Q5: What are the primary degradation pathways for **Dioxopromethazine hydrochloride**?

A5: Dioxopromethazine is a phenothiazine derivative and is susceptible to oxidation.[4] The primary degradation pathway is likely through further oxidation of the phenothiazine ring system. As Dioxopromethazine is the 5,5-dioxide derivative of promethazine, its degradation may follow pathways similar to other oxidized phenothiazines.[9] Hydrolysis and photolysis are also potential degradation pathways, especially in the presence of moisture and light.[3][8]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Powder Discoloration (e.g., turning brown)	Exposure to light (photodegradation). Exposure to high temperatures (thermal degradation). Oxidation due to improper storage.	Ensure the powder is stored in a light-resistant container. Store at recommended cool temperatures. Ensure the container is tightly sealed to minimize exposure to air.
Caking or Clumping of Powder	Absorption of moisture due to high humidity.	Store the powder in a desiccator or a controlled low-humidity environment. Ensure the container is tightly sealed immediately after use.
Poor Solubility in Recommended Solvents	Potential degradation of the compound. Use of an inappropriate solvent.	Verify the purity of the powder using an appropriate analytical method (e.g., HPLC). Consult solubility data; Dioxopromethazine hydrochloride is soluble in water and slightly soluble in ethanol. [4] [5]
Inconsistent Experimental Results	Degradation of the stock solution. Inaccurate weighing due to hygroscopicity.	Prepare fresh stock solutions for each experiment. If using a stock solution over time, store it at -80°C in single-use aliquots. [2] Equilibrate the powder to room temperature in a desiccator before weighing to minimize moisture uptake.

Quantitative Stability Data

The following table summarizes illustrative stability data for **Dioxopromethazine hydrochloride** powder under various conditions. Note: This data is representative and

compiled from general knowledge of phenothiazine derivative stability and ICH guidelines due to the limited availability of specific public data for this compound.

Condition	Duration	Parameter	Specification	Illustrative Result
Long-Term Storage (25°C ± 2°C / 60% RH ± 5% RH)	12 Months	Assay (%)	95.0 - 105.0	98.5
Total Impurities (%)	Not more than 1.0	0.8		
Accelerated Storage (40°C ± 2°C / 75% RH ± 5% RH)	6 Months	Assay (%)	95.0 - 105.0	96.2
Total Impurities (%)	Not more than 1.0	1.5 (Out of Specification)		
Photostability (ICH Q1B Guideline)	1.2 million lux hours and 200 watt hours/square meter	Assay (%)	No significant change	94.8
Appearance	No change in color	Slight yellowing observed		

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol is designed to identify potential degradation products and pathways for **Dioxopromethazine hydrochloride**.

- **Acid Hydrolysis:** Dissolve 10 mg of the powder in 10 mL of 0.1 M HCl. Keep the solution at 60°C for 48 hours.

- **Base Hydrolysis:** Dissolve 10 mg of the powder in 10 mL of 0.1 M NaOH. Keep the solution at 60°C for 48 hours.
- **Oxidative Degradation:** Dissolve 10 mg of the powder in 10 mL of 3% hydrogen peroxide. Keep the solution at room temperature for 48 hours, protected from light.
- **Thermal Degradation (Solid State):** Place 10 mg of the powder in a petri dish and expose it to 80°C for 48 hours.
- **Photolytic Degradation (Solid State):** Place a thin layer of the powder in a petri dish and expose it to a light source according to ICH Q1B guidelines (1.2 million lux hours and 200 watt hours/square meter).
- **Analysis:** Analyze the stressed samples at appropriate time points (e.g., 0, 6, 12, 24, 48 hours) using a validated stability-indicating HPLC method to quantify the remaining active ingredient and detect any degradation products.

Protocol 2: Long-Term Stability Study (Solid State)

This protocol follows the ICH Q1A(R2) guideline for determining the shelf-life of the drug substance.

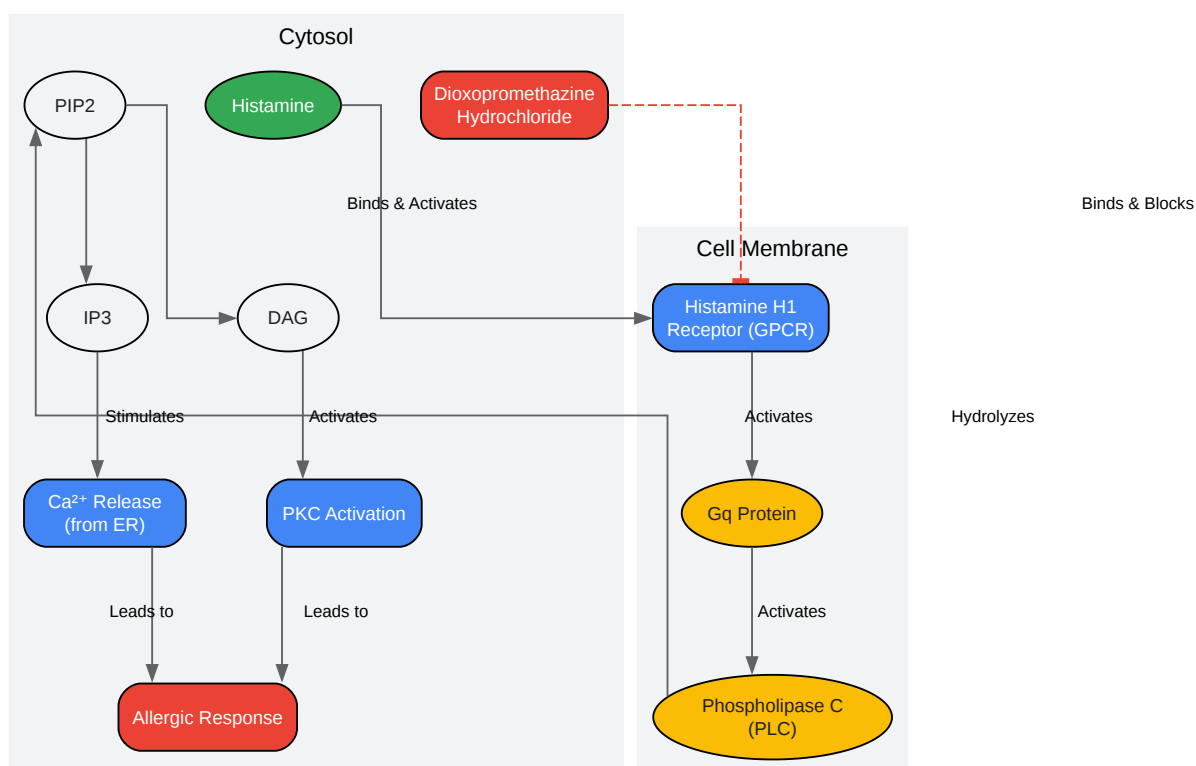
- **Sample Preparation:** Place a sufficient quantity of **Dioxopromethazine hydrochloride** powder in containers that are impermeable and light-resistant.
- **Storage Conditions:** Store the samples at long-term storage conditions (25°C ± 2°C / 60% RH ± 5% RH).
- **Testing Frequency:** Test the samples at intervals of 0, 3, 6, 9, 12, 18, 24, and 36 months.
- **Parameters to be Tested:**
 - Appearance (visual inspection for color and physical state)
 - Assay (e.g., by HPLC)
 - Identification (e.g., by FTIR or UV spectroscopy)

- Impurities/Degradation Products (e.g., by HPLC)
- Water Content (e.g., by Karl Fischer titration)
- Data Evaluation: Evaluate the data to establish a re-test period or shelf life for the powder.

Visualizations

Signaling Pathway of Dioxopromethazine Hydrochloride

Dioxopromethazine hydrochloride acts as an antagonist at the histamine H1 receptor, which is a G-protein coupled receptor (GPCR). The binding of Dioxopromethazine to the H1 receptor prevents histamine from binding and initiating the downstream signaling cascade that leads to allergic responses.

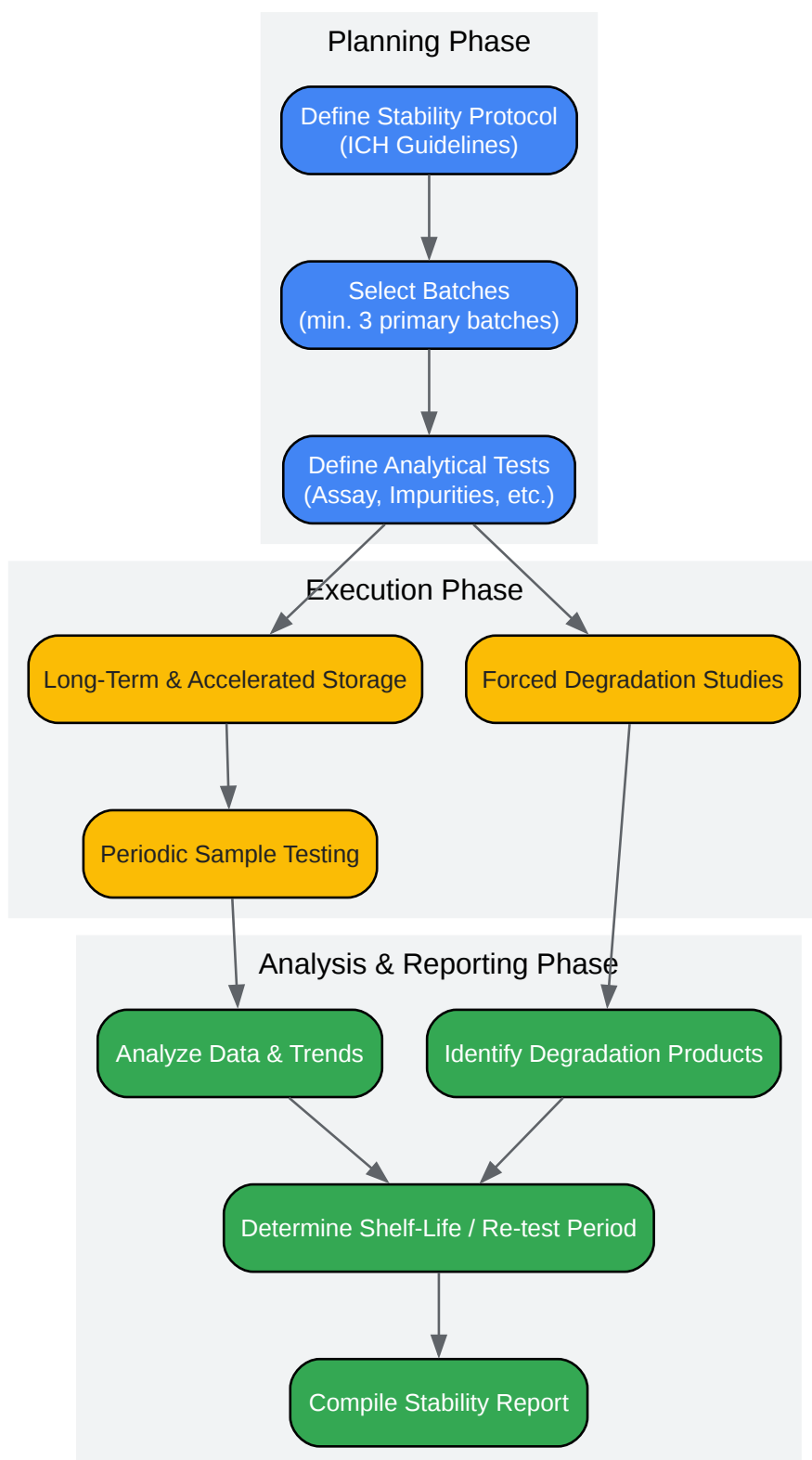


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Caption: Mechanism of action of **Dioxopromethazine hydrochloride** at the H1 receptor.

Experimental Workflow for Stability Testing

The following diagram illustrates a typical workflow for conducting stability testing of a drug substance like **Dioxopromethazine hydrochloride** powder.



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Caption: General workflow for stability testing of **Dioxopromethazine hydrochloride** powder.

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